

Picryl chloride molecular weight and composition.

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Compound of Interest		
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Picryl Chloride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the molecular characteristics of **picryl chloride**, including its molecular weight and elemental composition. It outlines key experimental protocols for its synthesis, purification, and analysis, and delves into its role in inducing immune responses, offering a valuable resource for researchers in immunology and drug development.

Core Molecular and Physical Properties

Picryl chloride, systematically named 2-chloro-1,3,5-trinitrobenzene, is a yellow crystalline solid.[1] It is a well-characterized nitroaromatic compound with the chemical formula C₆H₂ClN₃O₆.[2][3] The presence of three electron-withdrawing nitro groups significantly influences its chemical reactivity, rendering it a potent electrophile.[2]

Quantitative Data Summary

The fundamental molecular and physical properties of **picryl chloride** are summarized in the table below for easy reference.



Property	Value	Reference
Molecular Formula	C ₆ H ₂ CIN ₃ O ₆	[2][3]
Molecular Weight	247.55 g/mol	[2][4][5]
Appearance	Almost white or yellow needles	[2]
Melting Point	83 °C (181-185 °F)	[1][2][6]
Density	1.797 g/cm³ at 68°F	[6]
Water Solubility	Less than 1 mg/mL at 66°F	[6]

Elemental Composition

The elemental composition of **picryl chloride** has been determined through established analytical methods. The percentage composition of each element is detailed in the following table.

Element	Symbol	Atomic Weight	Number of Atoms	Percent Compositio n	Reference
Carbon	С	12.011	6	29.11%	[5][7]
Hydrogen	Н	1.008	2	0.81%	[5][7]
Chlorine	Cl	35.453	1	14.32%	[5][7]
Nitrogen	N	14.007	3	16.97%	[5][7]
Oxygen	0	15.999	6	38.78%	[5][7]

Experimental Protocols

This section provides an overview of the methodologies for the synthesis, purification, and elemental analysis of **picryl chloride**.

Synthesis of Picryl Chloride



A common laboratory-scale synthesis of **picryl chloride** involves the reaction of picric acid with a chlorinating agent, such as phosphorus oxychloride, often in the presence of a base like pyridine.

Protocol:

- Formation of Pyridinium Picrate: Picric acid is dissolved in a suitable solvent, such as 95% ethanol, and a stoichiometric amount of pyridine is added. The resulting pyridinium picrate precipitates upon cooling.[4]
- Chlorination: The dried pyridinium picrate is then reacted with phosphorus oxychloride in a solvent like benzene and heated under reflux.[4]
- Work-up: After the reaction is complete, the mixture is washed with hot water. The organic layer is separated, and the solvent is removed to yield crude **picryl chloride**.[4]

A pilot-scale production has also been developed, achieving high yields through a similar twostep process involving the formation of pyridinium picrate followed by chlorination.[1]

Purification by Recrystallization

Crude **picryl chloride** can be purified by recrystallization to obtain a product of high purity.

Protocol:

- Solvent Selection: A suitable solvent is one in which **picryl chloride** has high solubility at elevated temperatures and low solubility at room temperature. Alcohols or benzene are often used.
- Dissolution: The crude **picryl chloride** is dissolved in a minimal amount of the hot solvent to create a saturated solution.
- Hot Filtration (Optional): If insoluble impurities are present, the hot solution is filtered to remove them.
- Crystallization: The hot, clear solution is allowed to cool slowly and undisturbed. As the solution cools, the solubility of **picryl chloride** decreases, leading to the formation of crystals.



- Isolation: The purified crystals are collected by vacuum filtration and washed with a small amount of cold solvent to remove any remaining soluble impurities.
- Drying: The crystals are then dried to remove any residual solvent.

Elemental Analysis

The elemental composition of **picryl chloride** is typically determined using combustion analysis with a CHNS/O elemental analyzer.

Protocol:

- Sample Preparation: A small, accurately weighed sample of purified picryl chloride is placed in a tin or silver capsule.
- Combustion: The sample is combusted at a high temperature (around 1000°C) in an oxygenrich environment. This process converts carbon to carbon dioxide, hydrogen to water, nitrogen to nitrogen gas/oxides, and sulfur to sulfur dioxide.[8]
- Gas Separation and Detection: The combustion gases are carried by an inert gas (e.g., helium) through a series of columns and detectors. The gases are separated, and their quantities are measured, typically by a thermal conductivity detector.[8]
- Calculation: The instrument's software calculates the percentage of each element in the original sample based on the detected amounts of the combustion products.

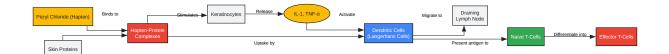
Role in Immunological Research: Signaling Pathways

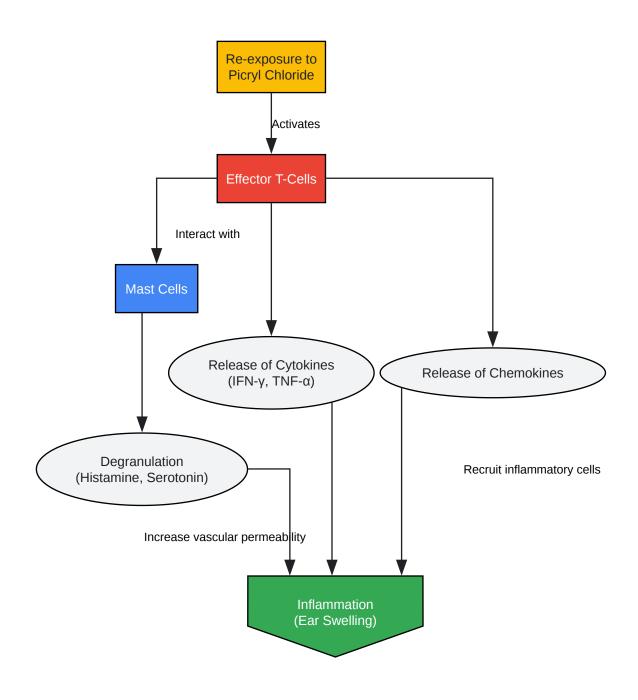
Picryl chloride is widely used in immunological research as a hapten to induce contact hypersensitivity (CHS), a T-cell mediated inflammatory skin reaction.[9] This response serves as a model for allergic contact dermatitis in humans.

Sensitization Phase

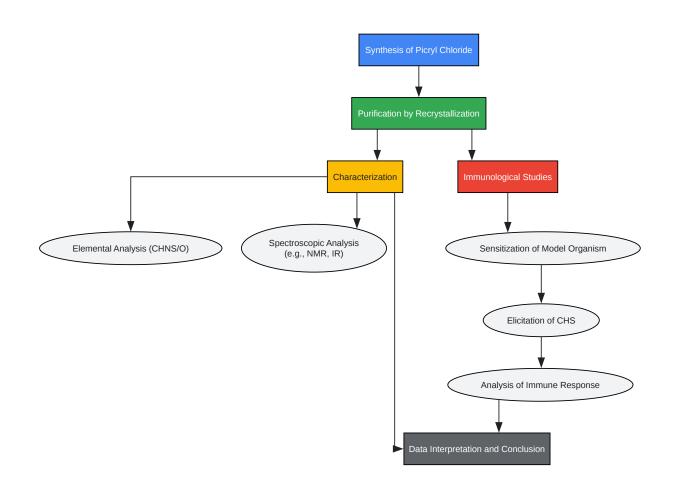
The initial exposure to **picryl chloride** triggers a sensitization phase, which primes the immune system for a response upon subsequent encounters.











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